

1-Boc-4-(aminomethyl)piperidine physical and chemical properties

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Compound of Interest

Compound Name: 1-Boc-4-(aminomethyl)piperidine

Cat. No.: B134491

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An In-depth Technical Guide to **1-Boc-4-(aminomethyl)piperidine**

For Researchers, Scientists, and Drug Development Professionals

Abstract: **1-Boc-4-(aminomethyl)piperidine** is a versatile bifunctional molecule widely utilized as a building block in organic synthesis, particularly in the development of pharmaceutical agents. Its structure incorporates a piperidine ring, a common scaffold in medicinal chemistry, with a primary amine protected by a tert-butyloxycarbonyl (Boc) group. This guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and its applications in drug discovery.

Core Physical and Chemical Properties

The fundamental properties of **1-Boc-4-(aminomethyl)piperidine** are summarized below, providing essential data for its handling, application, and characterization.

Compound Identification

Identifier	Value
CAS Number	144222-22-0[1][2]
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₂ [1][2][3]
Molecular Weight	214.30 g/mol [1][2][3]
IUPAC Name	tert-butyl 4-(aminomethyl)piperidine-1-carboxylate[4]
Synonyms	N-(tert-Butoxycarbonyl)-4-aminomethylpiperidine, 1,1-Dimethylethyl 4-(aminomethyl)-1-piperidinecarboxylate[1]
InChI Key	KLKBCNDBOVRQIJ-UHFFFAOYSA-N[1][5]
SMILES String	CC(C)(C)OC(=O)N1CCC(CN)CC1[1][5]

Physicochemical Data

Property	Value
Appearance	Colorless to yellow liquid or low melting solid[5][6]
Boiling Point	237-238 °C (lit.)[1][2][5]
Density	1.013 g/mL at 25 °C (lit.)[1][2][5]
Refractive Index (n _{20/D})	1.473 (lit.)[1][2][5]
Flash Point	>230 °F (>110 °C)[5]
Solubility	Soluble in chloroform and methanol[5][7]
pKa	10.13 ± 0.29 (Predicted)[5]
LogP	1.59[3]

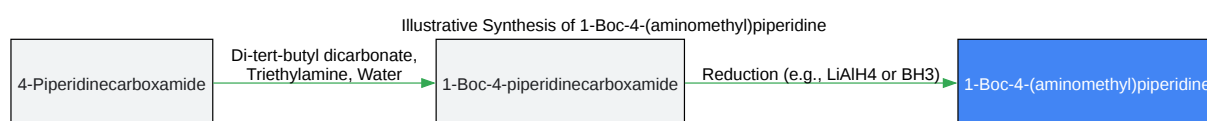
Synthesis and Experimental Protocols

While multiple synthetic routes exist, a common approach involves the protection of the piperidine nitrogen followed by the reduction of a nitrile or amide group at the 4-position. A

general protocol for the synthesis of a related compound, 1-Boc-4-aminopiperidine, is described in the literature and can be adapted.[8]

Illustrative Synthesis Workflow

The logical flow for a common synthetic approach is outlined below. This involves the Boc protection of a suitable piperidine precursor followed by functional group transformation to yield the final product.



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Caption: A logical workflow for the synthesis of **1-Boc-4-(aminomethyl)piperidine**.

General Experimental Protocol for Boc Protection

This protocol is adapted from the synthesis of 1-Boc-4-piperidinecarboxamide.[8]

- **Reaction Setup:** In a suitable reaction vessel, dissolve 4-piperidinecarboxamide in a mixture of distilled water and triethylamine.
- **Addition of Boc Anhydride:** While stirring the solution at room temperature (20-25 °C), add di-tert-butyl dicarbonate dropwise.
- **Reaction:** Continue stirring at room temperature for 8-10 hours.
- **Workup:** Adjust the pH of the reaction mixture to 6-7 using 20% hydrochloric acid. Extract the product with a suitable organic solvent such as dichloromethane.
- **Purification:** Dry the combined organic phases, concentrate under reduced pressure, and purify the resulting intermediate, for instance, by crystallization from acetone at low temperature (0-2 °C).[8]

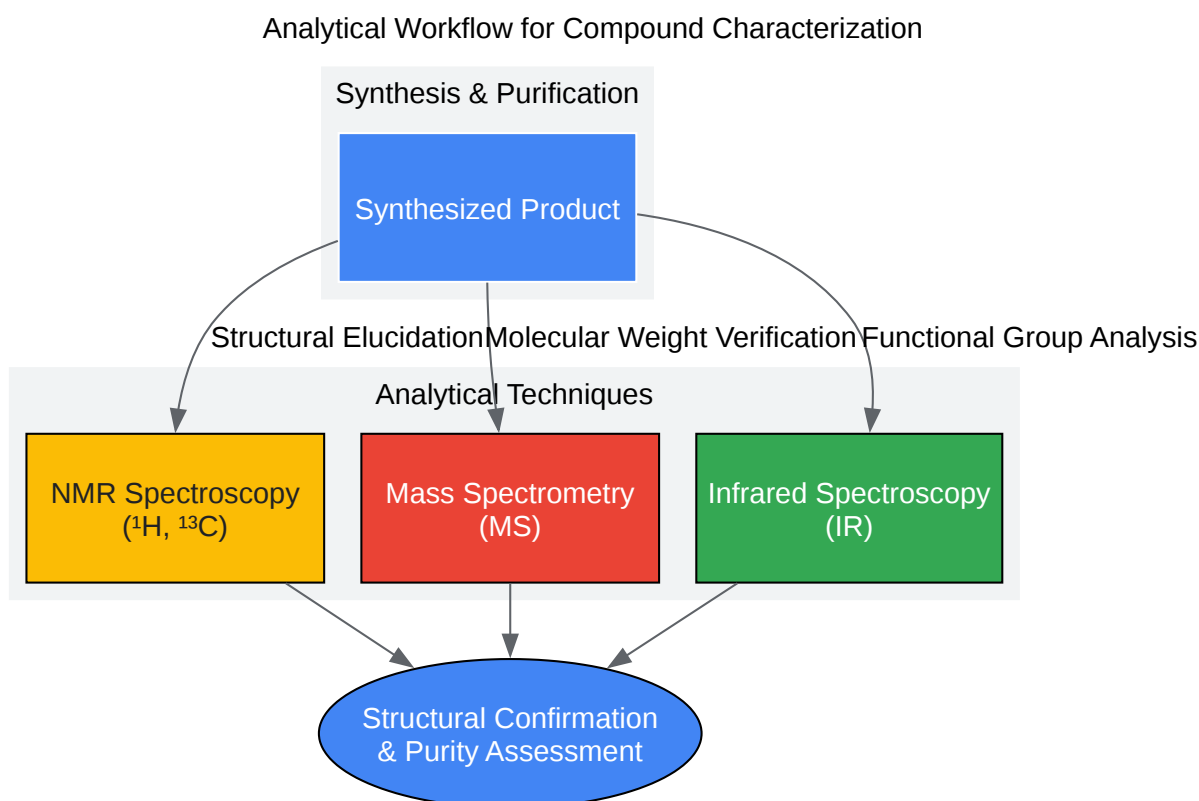
The subsequent step would involve the reduction of the amide to the amine, for which standard reducing agents like lithium aluminum hydride (LiAlH_4) or borane (BH_3) can be employed under anhydrous conditions.

Analytical Characterization

To confirm the identity and purity of **1-Boc-4-(aminomethyl)piperidine**, a suite of analytical techniques is typically employed.

Analytical Workflow

The following diagram illustrates a standard workflow for the quality control and characterization of the synthesized compound.



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Caption: A logical workflow for the analytical characterization of the final product.

Spectroscopic Data

- ^1H NMR: Proton NMR is used to confirm the presence of the characteristic protons of the Boc group and the piperidine ring structure.[\[9\]](#)
- ^{13}C NMR: Carbon NMR provides information on the carbon skeleton of the molecule.
- Mass Spectrometry (MS): This technique is used to determine the molecular weight of the compound, confirming its elemental composition. The exact mass is reported as 214.168121.[\[3\]](#)
- Infrared Spectroscopy (IR): IR spectroscopy is employed to identify the characteristic vibrational frequencies of the functional groups present, such as the N-H stretches of the amine and the C=O stretch of the carbamate.[\[10\]](#)

Applications in Research and Drug Development

1-Boc-4-(aminomethyl)piperidine is a crucial intermediate in the synthesis of a variety of biologically active molecules.[\[5\]](#) Its utility stems from the presence of a protected primary amine, which allows for selective reactions at the piperidine nitrogen or, after deprotection, at the aminomethyl group.

It serves as a precursor in the preparation of various protein agonists and antagonists, including:

- Kinesin spindle protein inhibitors with potential anticancer activity.[\[1\]](#)[\[11\]](#)
- Agonists for the orphan G-protein coupled receptor GPR119, which have antidiabetic potential.[\[1\]](#)[\[11\]](#)
- Pim-1 inhibitors.[\[1\]](#)[\[11\]](#)
- Aspartic acid protease inhibitors.[\[1\]](#)[\[11\]](#)

Safety and Handling

Proper safety precautions must be observed when handling **1-Boc-4-(aminomethyl)piperidine**.

Hazard Information

Hazard Class	Description
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. H400: Very toxic to aquatic life.[3]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P273: Avoid release to the environment. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
Hazard Codes	Xi: Irritant[3][5]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles.[12]
- Skin Protection: Handle with chemical-impermeable gloves and wear protective clothing.[12]
- Respiratory Protection: Use a suitable respirator if exposure limits are exceeded or irritation is experienced.[12]

Storage and Handling

- Storage: Store in a tightly sealed container in a dry, well-ventilated place at room temperature.[3][5]
- Handling: Handle in a well-ventilated area. Avoid contact with skin and eyes, and avoid the formation of dust and aerosols.[12]

Conclusion

1-Boc-4-(aminomethyl)piperidine is a key building block for medicinal chemists and researchers in drug discovery. Its well-defined physical and chemical properties, coupled with its versatile reactivity, make it an invaluable tool in the synthesis of complex molecular architectures with potential therapeutic applications. Adherence to appropriate safety protocols is essential when handling this compound.

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